

Synonyms for Hexyl 3-mercaptobutanoate like hexyl 3-mercaptobutyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexyl 3-mercaptobutanoate

Cat. No.: B15192738

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Hexyl 3-Mercaptobutanoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexyl 3-mercaptobutanoate, also known by its synonym hexyl 3-mercaptobutyrate, is a specialty chemical primarily utilized as a flavoring agent in the food industry.^{[1][2]} Its characteristic fruity, spicy, and herbal aroma contributes to the sensory profile of various products.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, a representative synthesis protocol, and an analysis of its applications, designed for professionals in research and development.

Chemical Identity and Synonyms

Hexyl 3-mercaptobutanoate is systematically known as butanoic acid, 3-mercapto-, hexyl ester. It is also referred to by several other names and codes in various regulatory and commercial contexts.

Synonyms:

- Hexyl 3-mercaptobutyrate^[3]

- Hexyl 3-sulfanylbutanoate[1][2][3]
- 3-Mercaptobutanoic acid hexyl ester[1][3]
- FEMA No. 4136[1][3]

Quantitative Data

A summary of the key quantitative data for **hexyl 3-mercaptobutanoate** is presented in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C10H20O2S	
Molecular Weight	204.33	g/mol
CAS Number	796857-79-9	
FEMA Number	4136	
Appearance	Colorless to pale yellow liquid	
Assay	98.00 to 100.00	%
Specific Gravity	0.94900 to 0.95500 @ 25.00 °C	
Refractive Index	1.45900 to 1.46500 @ 20.00 °C	
Boiling Point	268.00 @ 760.00 mm Hg	°C
Flash Point	272.00 (133.33)	°F (°C)
Vapor Pressure	0.008000 @ 25.00 °C (estimated)	mm/Hg
logP (o/w)	3.76 - 3.874 (estimated)	
Solubility	Soluble in alcohol; very slightly soluble in water.	

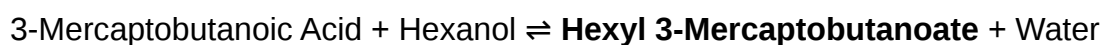
Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Representative Synthesis: Fischer Esterification

While specific, detailed industrial synthesis protocols for **hexyl 3-mercaptopbutanoate** are proprietary, a standard and widely applicable method for its preparation is the Fischer esterification of 3-mercaptopbutanoic acid with hexanol. This acid-catalyzed reaction forms the ester and water as a byproduct.

Reaction:



Materials:

- 3-Mercaptopbutanoic acid
- Hexanol (in excess, can also serve as the solvent)
- Strong acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Anhydrous sodium sulfate (for drying)
- Sodium bicarbonate solution (for neutralization)
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (to remove water), combine 3-mercaptopbutanoic acid and an excess of hexanol.
- **Catalysis:** Add a catalytic amount of a strong acid (e.g., a few drops of concentrated sulfuric acid).
- **Reflux:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the product side. The reaction progress

can be monitored by thin-layer chromatography (TLC).

- Work-up: After the reaction is complete (as indicated by the cessation of water collection or TLC), allow the mixture to cool to room temperature.
- Neutralization: Carefully neutralize the excess acid by washing the reaction mixture with a saturated solution of sodium bicarbonate.
- Extraction: Extract the ester into an organic solvent like diethyl ether.
- Drying: Dry the organic layer over anhydrous sodium sulfate.
- Purification: Filter to remove the drying agent and concentrate the solution under reduced pressure to remove the solvent and excess hexanol. The crude product can be further purified by vacuum distillation to yield pure **hexyl 3-mercaptobutanoate**.

Note: Due to the presence of the thiol group, care should be taken to avoid oxidative side reactions. Performing the reaction under an inert atmosphere (e.g., nitrogen or argon) can be beneficial.

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **hexyl 3-mercaptobutanoate** via Fischer esterification.



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Fischer Esterification Workflow for **Hexyl 3-Mercaptobutanoate** Synthesis.

Signaling Pathways

Following an extensive review of the scientific literature, no specific signaling pathways associated with the biological activity or mechanism of action of **hexyl 3-mercaptobutanoate** have been identified. Its primary role is documented as a flavoring substance, and toxicological assessments have focused on its safety for consumption within this context. Research into its potential interactions with cellular signaling pathways is not publicly available at this time.

Applications and Regulatory Status

The primary application of **hexyl 3-mercaptobutanoate** is as a flavoring agent in food and beverages. It is designated as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA), with the designation number 4136. This status is based on a safety assessment of the substance for its intended use.

Conclusion

Hexyl 3-mercaptobutanoate is a well-characterized flavoring agent with established physical and chemical properties. While detailed proprietary synthesis methods are not public, a general synthesis can be achieved through Fischer esterification. The current body of scientific literature does not indicate any known interactions with specific cellular signaling pathways, reflecting its use and safety evaluation as an additive for its sensory properties. Further research would be required to explore any potential biological activities beyond its role as a flavoring compound.

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References

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- To cite this document: BenchChem. [Synonyms for Hexyl 3-mercaptoputanoate like hexyl 3-mercaptoputryrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15192738#synonyms-for-hexyl-3-mercaptoputanoate-like-hexyl-3-mercaptoputryrate]

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